Protocol for the Isolation of iPD1 from Enterococcus faecalis Cultures

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Compound of Interest

Compound Name:	*Sex Pheromone Inhibitor iPD1*
CAS No.:	*120116-56-5*
Cat. No.:	*B569216*

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Application Note & Protocol

Audience: Researchers, scientists, and drug development professionals.

Introduction

Enterococcus faecalis (formerly Streptococcus faecalis) is a commensal bacterium of the gastrointestinal tract that can also act as an opportunistic pathogen. Certain strains of E. faecalis harbor conjugative plasmids that are transferred to plasmid-free recipient cells in response to peptide sex pheromones. The pPD1 plasmid is one such element, and its transfer is induced by the pheromone cPD1. Donor cells containing pPD1 also produce a competitive peptide inhibitor, iPD1, to prevent self-induction. iPD1 is an octapeptide with the amino acid sequence H-Ala-Leu-Ile-Leu-Thr-Leu-Val-Ser-OH and a molecular weight of 828 Da[1][2]. This document provides a detailed protocol for the isolation and purification of iPD1 from E. faecalis cultures.

Data Presentation

Table 1: Properties of the iPD1 Peptide

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Property	Value	Reference
Amino Acid Sequence	H-Ala-Leu-Ile-Leu-Thr-Leu-Val-Ser-OH	[1][2]
Molecular Weight	828 Da	[1][2]
Precursor Peptide	21 amino acids	[3][4]
Gene	ipd on plasmid pPD1	[3][4]

Table 2: Recommended Strains and Culture Media

Component	Description
Bacterial Strain	Enterococcus faecalis OG1X harboring the pPD1 plasmid.
Culture Medium	Brain Heart Infusion (BHI) broth.

Experimental Protocols

Culture of Enterococcus faecalis for iPD1 Production

This protocol describes the culture of E. faecalis (pPD1) to generate a supernatant rich in the iPD1 peptide.

Materials:

- Enterococcus faecalis strain OG1X containing the pPD1 plasmid
- Brain Heart Infusion (BHI) broth
- Sterile culture flasks
- Incubator (37°C)
- Centrifuge and sterile centrifuge tubes

Procedure:

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- Inoculate a single colony of E. faecalis (pPD1) into a starter culture of 10 mL of BHI broth.
- Incubate the starter culture overnight at 37°C without shaking.
- Use the overnight culture to inoculate a larger volume of BHI broth (e.g., 1 L) at a 1:100 dilution.
- Incubate the large culture at 37°C without shaking until it reaches the late stationary phase (approximately 16-18 hours). Pheromone and inhibitor production is typically highest during this phase.
- Harvest the bacterial cells by centrifugation at 7,000 x g for 15 minutes at 4°C.
- Carefully decant the supernatant, which contains the secreted iPD1 peptide.
- Filter-sterilize the supernatant through a 0.22 µm pore size filter to remove any remaining bacteria.
- The sterile supernatant can be stored at -20°C or processed immediately for iPD1 purification.

Purification of iPD1 from Culture Supernatant

This protocol outlines the purification of iPD1 from the prepared culture supernatant using solid-phase extraction and reversed-phase high-performance liquid chromatography (RP-HPLC).

Materials:

- Sterile culture supernatant containing iPD1
- Solid-Phase Extraction (SPE) C18 cartridges
- Methanol
- Acetonitrile (ACN), HPLC grade
- Trifluoroacetic acid (TFA), HPLC grade

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- Ultrapure water
- RP-HPLC system with a C18 column (e.g., Pegasil ODS)
- Lyophilizer

Procedure:

Part A: Solid-Phase Extraction (SPE) - Initial Cleanup and Concentration

- Condition a C18 SPE cartridge by washing with 10 mL of methanol followed by 10 mL of ultrapure water.
- Load the filter-sterilized culture supernatant onto the conditioned C18 cartridge. The hydrophobic iPD1 peptide will bind to the C18 stationary phase.
- Wash the cartridge with 10 mL of water containing 0.1% TFA to remove salts and other hydrophilic impurities.
- Elute the bound peptides with 5 mL of 60% acetonitrile in 0.1% TFA.
- Collect the eluate and concentrate it by vacuum centrifugation or lyophilization.

Part B: Reversed-Phase High-Performance Liquid Chromatography (RP-HPLC)

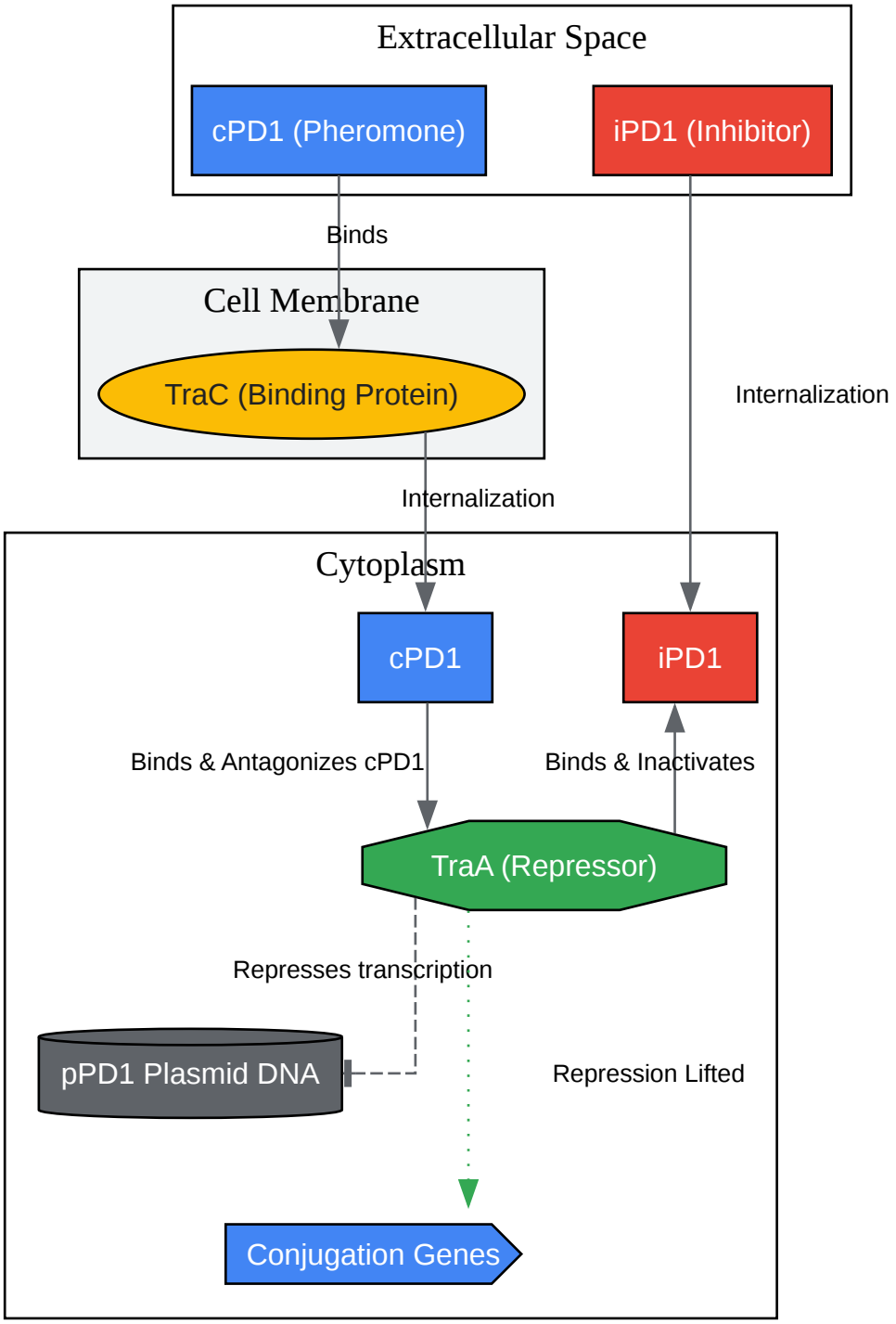
- Reconstitute the concentrated peptide fraction from the SPE step in a small volume of mobile phase A (e.g., 500 µL of 0.1% TFA in water).
- Set up the RP-HPLC system with a C18 column.
- Equilibrate the column with mobile phase A (0.1% TFA in water).
- Inject the reconstituted sample onto the column.
- Elute the peptides using a linear gradient of mobile phase B (0.1% TFA in acetonitrile). A suggested gradient is from 20% to 50% mobile phase B over 30 minutes at a flow rate of 1 mL/min[5].

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- Monitor the elution profile at 214 nm and 280 nm.
- Collect fractions corresponding to the peaks. The retention time of iPD1 will need to be determined, potentially by comparing to a synthetic standard if available.
- Analyze the collected fractions for iPD1 activity using a bioassay (e.g., inhibition of cPD1-induced clumping of a recipient strain) or by mass spectrometry to confirm the presence of the peptide with a molecular weight of 828 Da.
- Pool the fractions containing pure iPD1.
- Lyophilize the pooled fractions to obtain the purified iPD1 peptide as a powder.

Signaling Pathway and Experimental Workflow Diagrams

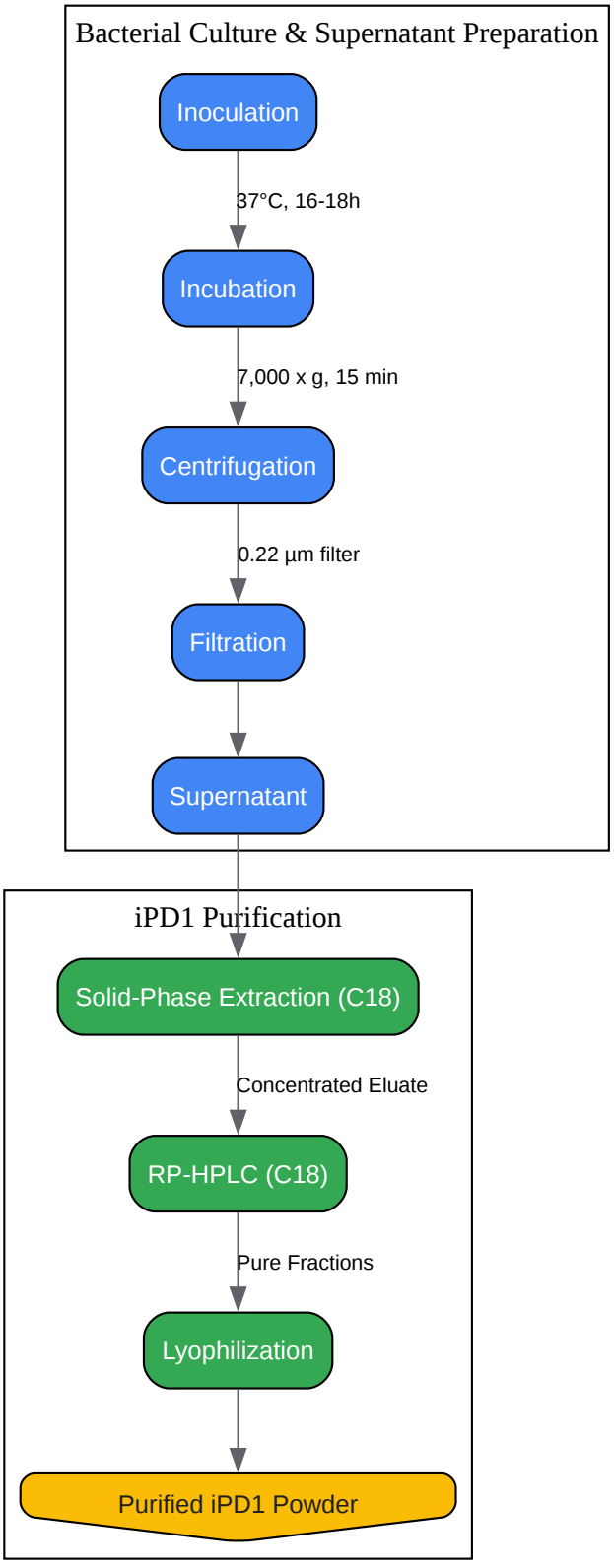
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Caption: cPD1/iPD1 Signaling Pathway in E. faecalis.

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Caption: Experimental Workflow for iPD1 Isolation.

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